

Safe handling and disposal of dithiobiuret in a laboratory setting

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Compound of Interest

Compound Name: Dithiobiuret

Cat. No.: B1223364

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Dithiobiuret Safe Handling and Disposal Technical Support Center

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **dithiobiuret** in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is **dithiobiuret** and what are its primary hazards?

A1: **Dithiobiuret** is an organosulfur compound with the formula $\text{HN}(\text{C}(\text{S})\text{NH}_2)_2$.^[1] It is a colorless, crystalline solid.^{[1][2]} The major hazards associated with **dithiobiuret** stem from its high toxicity. It is fatal if swallowed, fatal in contact with skin, and fatal if inhaled.^[2] Exposure can lead to respiratory failure.^{[1][2]}

Q2: What are the signs and symptoms of **dithiobiuret** exposure?

A2: Acute exposure to **dithiobiuret** may cause respiratory depression, respiratory failure, increased urine excretion, dehydration, excessive tearing, and watery diarrhea.^[2] It can also lead to muscular weakness or paralysis without affecting the central nervous system.^[2]

Q3: What personal protective equipment (PPE) is required when handling **dithiobiuret**?

A3: When handling **dithiobiuret**, it is crucial to wear appropriate personal protective equipment. This includes:

- Eye Protection: Chemical splash goggles or safety glasses meeting ANSI Z.87.1 standards. A face shield should be worn over safety glasses if there is a risk of splashing.[3][4]
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[3][5] Given the high dermal toxicity, inspect gloves for any damage before use.
- Body Protection: A lab coat, buttoned to cover as much skin as possible, is mandatory.[3][6] For procedures with a higher risk of exposure, an acid-resistant apron should be worn.[7]
- Respiratory Protection: All work with **dithiobiuret** should be conducted in a properly functioning chemical fume hood.[5][8] If exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator is necessary.[5]

Q4: How should I store **dithiobiuret** in the laboratory?

A4: **Dithiobiuret** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.[5][8] It should be stored locked up and away from incompatible materials such as oxidizing agents.[5][8]

Q5: What should I do in case of a **dithiobiuret** spill?

A5: In case of a spill, ensure adequate ventilation and wear the required personal protective equipment.[5] Avoid creating dust.[5] Dampen the solid spill material with water, then sweep or shovel it into a suitable, labeled container for disposal.[9] Wash the spill area thoroughly with soap and water.[2]

Q6: How do I properly dispose of **dithiobiuret** waste?

A6: **Dithiobiuret** is considered an acute hazardous waste (EPA Hazardous Waste Number P049).[2] All waste containing **dithiobiuret** must be disposed of in accordance with local, regional, and national hazardous waste regulations.[5] Do not empty into drains.[5] The recommended disposal method is incineration in a rotary kiln or fluidized bed incinerator.[2]

Troubleshooting Guide

Issue	Possible Cause	Solution
Accidental Skin Contact	Improper glove usage or spill.	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. [2] [5] Remove contaminated clothing. [2] [5] Seek immediate medical attention. [5]
Accidental Eye Contact	Not wearing safety goggles or splash from a reaction.	Immediately flush the eyes with copious amounts of lukewarm water for at least 15 minutes, holding the eyelids open. [2] [6] Seek immediate medical attention. [5]
Accidental Inhalation	Working outside of a fume hood or improper ventilation.	Move the affected person to fresh air immediately. [2] [5] If the person is not breathing, provide artificial respiration (do not use mouth-to-mouth). [5] Seek immediate medical attention. [2] [5]
Accidental Ingestion	Contamination of hands or food/drink.	Do NOT induce vomiting. [5] Immediately call a poison control center or physician. [5] If the person is conscious, rinse their mouth with water. [5] Seek immediate medical attention.

Data Presentation

Physical and Chemical Properties of **Dithiobiuret**

Property	Value
Molecular Formula	C2H5N3S2
Molecular Weight	135.22 g/mol [2]
Appearance	White to off-white crystalline solid[1][5]
Melting Point	~183 °C / 361.4 °F[5]
Solubility	Soluble in warm water and polar organic solvents.[1] Soluble in water at 2.7 mg/ml and in ethanol at 22 mg/g.[10]
pH of Saturated Aqueous Solution	5.8[2]

Toxicity Data Summary

GHS Hazard Classification	Statement
Acute Toxicity, Oral	H300: Fatal if swallowed[2]
Acute Toxicity, Dermal	H310: Fatal in contact with skin[2]
Acute Toxicity, Inhalation	H330: Fatal if inhaled[2]

Experimental Protocols

Protocol: Preparation of a Standard Solution of **Dithiobiuret** (1 mg/mL in Ethanol)

Objective: To safely prepare a stock solution of **dithiobiuret** for use in a laboratory experiment.

Materials:

- **Dithiobiuret** (solid)
- Anhydrous ethanol
- Analytical balance
- Spatula

- Weighing paper
- Volumetric flask (e.g., 10 mL) with stopper
- Beaker
- Pipette
- Labeled, sealed storage container

Personal Protective Equipment (PPE):

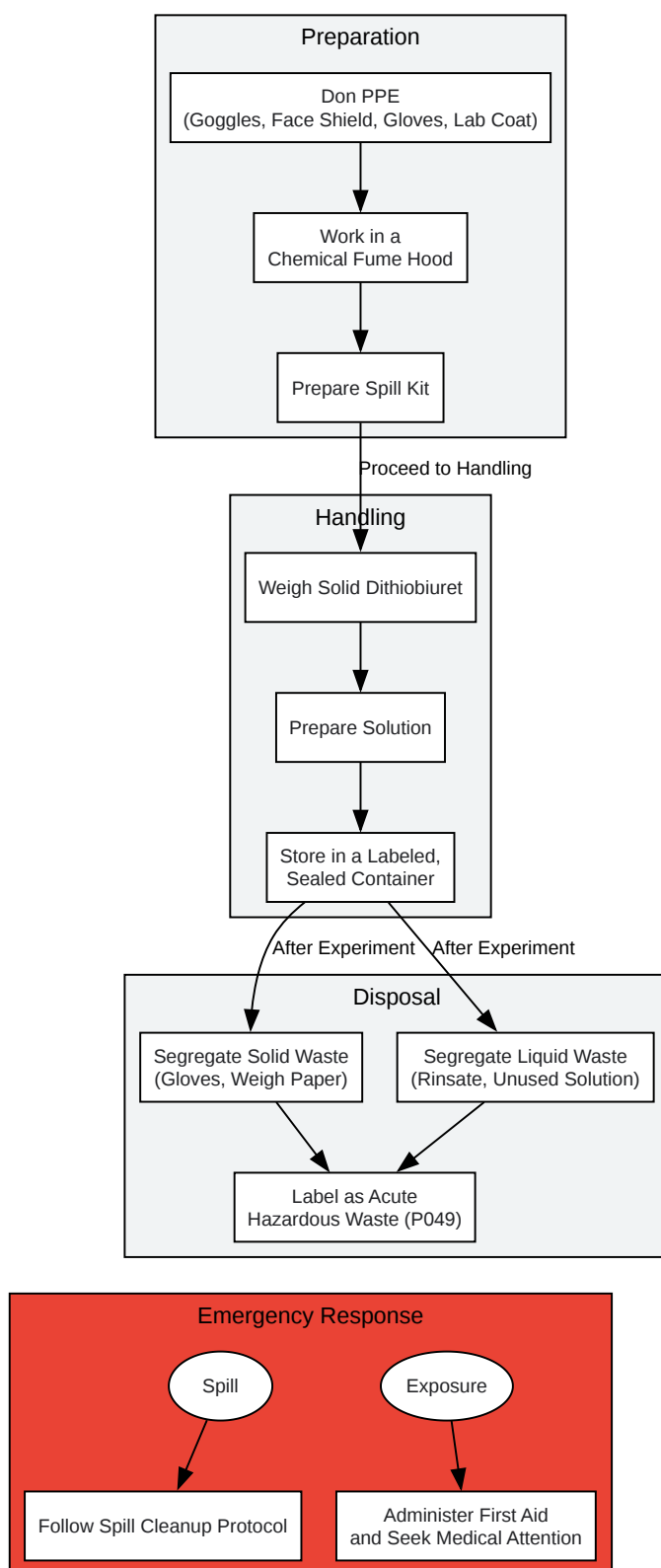
- Chemical splash goggles and face shield
- Nitrile gloves (double-gloved recommended)
- Lab coat
- Closed-toe shoes

Procedure:

- Preparation:
 - Ensure all work is performed in a certified chemical fume hood.
 - Place a "**Dithiobiuret** in Use" sign on the fume hood sash.
 - Decontaminate the work surface before and after the procedure.
- Weighing **Dithiobiuret**:
 - On an analytical balance, carefully weigh 10 mg of **dithiobiuret** onto a piece of weighing paper using a clean spatula.
 - Avoid generating dust. If any dust is generated, gently wipe the area with a damp cloth and dispose of it as hazardous waste.
- Dissolving **Dithiobiuret**:

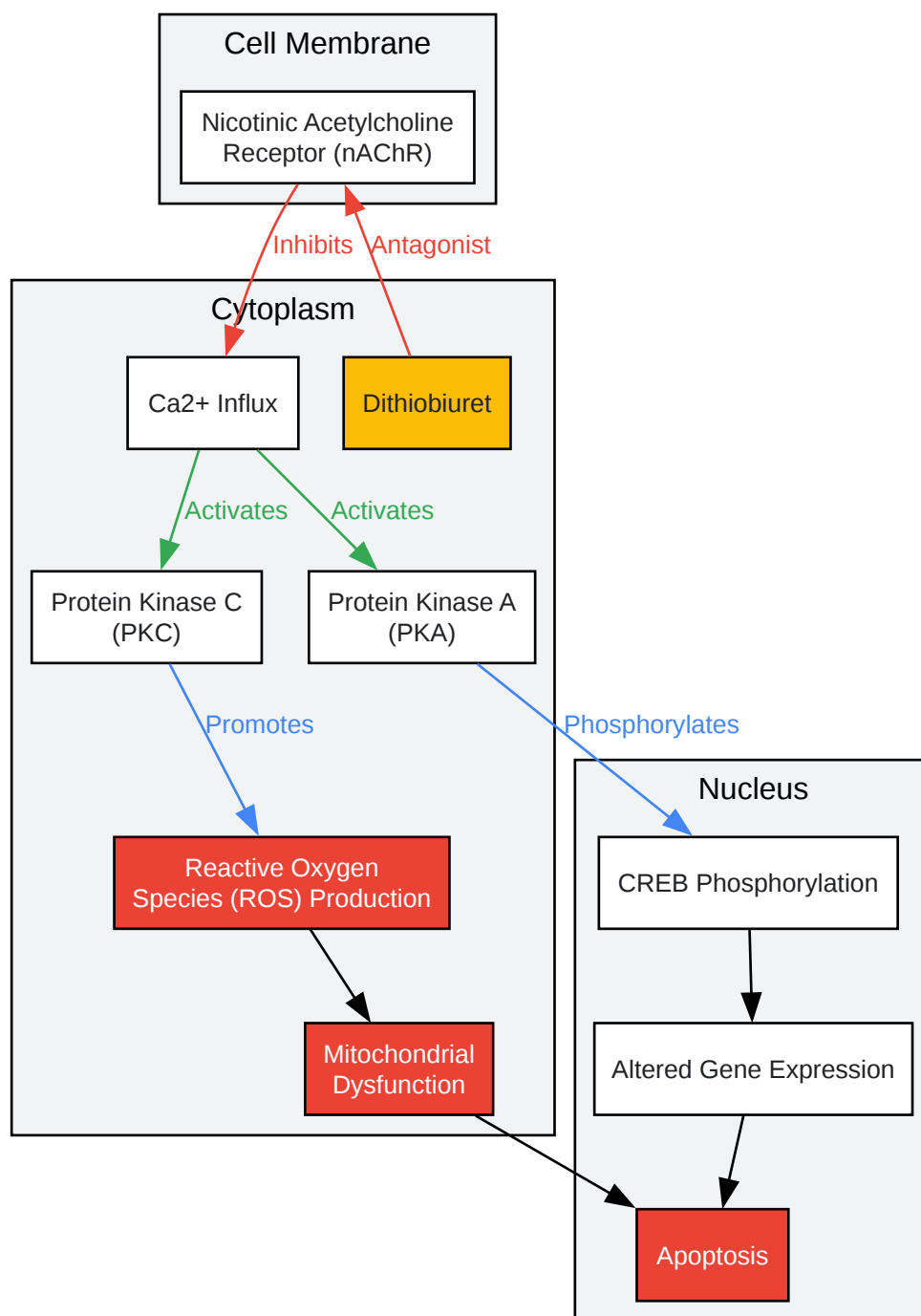
- Carefully transfer the weighed **dithiobiuret** into a 10 mL volumetric flask.
- Add approximately 5 mL of anhydrous ethanol to the flask.
- Gently swirl the flask to dissolve the solid. Do not heat.
- Final Volume Adjustment:
 - Once the solid is completely dissolved, add anhydrous ethanol to the flask until the bottom of the meniscus reaches the calibration mark.
 - Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Storage:
 - Transfer the solution to a clearly labeled and sealed storage container. The label should include the chemical name, concentration, solvent, date of preparation, and appropriate hazard symbols.
 - Store the solution in a locked, designated, and well-ventilated cabinet.
- Waste Disposal:
 - Dispose of the weighing paper, any contaminated pipette tips, and gloves in a designated solid hazardous waste container for **dithiobiuret**.
 - Rinse all glassware that came into contact with **dithiobiuret** with a small amount of ethanol, and collect the rinsate in a designated liquid hazardous waste container for **dithiobiuret**.

Visualizations



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Caption: Workflow for the safe handling and disposal of **dithiobiuret**.



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Caption: Hypothetical signaling pathway of **dithiobiuret**-induced neurotoxicity.

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